

Personal protective equipment for handling Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

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Compound of Interest

Compound Name: Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

Cat. No.: B172421

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Essential Safety and Handling Guide for Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

Disclaimer: No specific Safety Data Sheet (SDS) for **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** (CAS No. 155051-93-7) was publicly available at the time of this writing. The following guidance is based on the chemical's structure, which includes a halogenated cyclopropane ring and an ester functional group, as well as safety protocols for analogous compounds. This information is intended for qualified researchers, scientists, and drug development professionals and must be supplemented by a thorough internal risk assessment before handling this chemical.

Immediate Safety and Hazard Information

Based on data from structurally related compounds, **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is anticipated to be a skin and eye irritant and may cause respiratory irritation.^{[1][2]} Halogenated organic compounds can be toxic if swallowed, inhaled, or in contact with skin. The cyclopropane ring introduces strain, which may increase reactivity.

Predicted Physicochemical Data:

Property	Predicted Value
Molecular Formula	C6H8ClFO2
Molecular Weight	166.58 g/mol
Boiling Point	173.2 ± 40.0 °C
Density	1.27 ± 0.1 g/cm3

Source: Chongqing Chemdad Co., Ltd.[3]

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate**.

Body Part	Required PPE	Specifications and Best Practices
Eyes/Face	Chemical Splash Goggles and Face Shield	Goggles should meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when handling larger quantities or when there is a splash hazard.[1][4]
Hands	Chemical-Resistant Gloves	Nitrile or butyl rubber gloves are recommended.[1] Regularly inspect gloves for any signs of degradation or punctures and change them immediately if contaminated.[1] Consider double-gloving for added protection.[2]
Body	Laboratory Coat	A flame-resistant, low-permeability lab coat with a solid front, long sleeves, and tight-fitting cuffs should be worn and fully buttoned.[1][5]
Respiratory	Respirator (if necessary)	Use a NIOSH-approved respirator with appropriate cartridges if working in a poorly ventilated area or if aerosols are generated.[1] Engineering controls, such as a chemical fume hood, are the preferred method for minimizing inhalation exposure.[1]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is critical to minimize exposure and ensure a safe laboratory environment.

1. Preparation:

- Conduct all work with this compound in a certified chemical fume hood to ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Assemble all necessary equipment and reagents before commencing the experiment.
- Ensure that appropriate spill cleanup materials, such as inert absorbent material (sand or vermiculite), are readily available.[\[2\]](#)
- An eyewash station and safety shower should be in the immediate vicinity.[\[4\]](#)

2. Handling:

- Don all required PPE as outlined in the table above.
- Ground and bond containers when transferring material to prevent static discharges.[\[6\]](#)
- Avoid the formation and inhalation of vapors or aerosols.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)

3. Post-Handling:

- Decontaminate all work surfaces after use.
- Properly remove and dispose of contaminated PPE.
- Wash hands and any exposed skin thoroughly.

Disposal Plan

Hazardous waste must be managed from "cradle to grave," meaning it is tracked from generation to final disposal.[\[7\]](#)

Waste Collection:

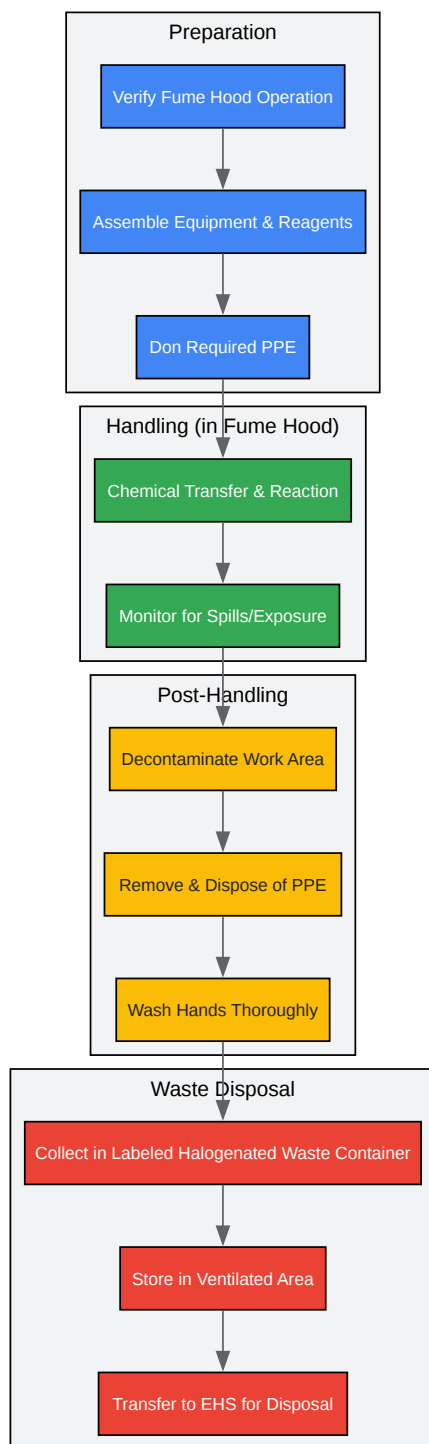
- All waste materials, including contaminated PPE, leftover chemicals, and empty containers, should be collected in a designated, labeled, and sealed container.[\[1\]](#)
- **Ethyl 2-chloro-2-fluorocyclopropanecarboxylate** is a halogenated organic compound. Therefore, it must be disposed of in a designated "halogenated waste" container.[\[8\]](#)[\[9\]](#)
- Do not mix halogenated waste with non-halogenated waste unless specifically permitted by your institution's waste disposal guidelines.[\[9\]](#) Some institutions may allow mixing.[\[10\]](#)
- Waste containers must be kept closed except when adding waste and stored in a well-ventilated area, preferably with secondary containment.[\[7\]](#)[\[9\]](#)

Waste Disposal:

- Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.
- Hand over waste containers to your institution's Environmental Health and Safety (EHS) department for final disposal.

Experimental Workflow Diagram

Workflow for Handling Ethyl 2-chloro-2-fluorocyclopropanecarboxylate

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